

A Comprehensive Technical Guide to the Solubility of 3'-Methoxypropiofenone in Organic Solvents

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Compound of Interest

Compound Name: 3'-Methoxypropiofenone

Cat. No.: B1296965

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **3'-Methoxypropiofenone**, a key intermediate in pharmaceutical and chemical synthesis.[1] This document compiles available data on its physical and chemical properties, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow to guide laboratory practices.

Core Physical and Chemical Properties

3'-Methoxypropiofenone is an aromatic ketone, appearing as a colorless to light yellow liquid.[2][3] Its fundamental properties are crucial for its application in synthesis and formulation.

Property	Value	Reference
CAS Number	37951-49-8	[4]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[2]
Molecular Weight	164.20 g/mol	[2]
Boiling Point	259 °C	[1]
Density	1.016 g/cm ³	[3]
Flash Point	113 °C	[2]
Refractive Index	1.501	[3]

Solubility Profile

While literature widely reports that **3'-Methoxypropiophenone** has good solubility in common organic solvents, specific quantitative data is not readily available.[2][5][6] The table below summarizes the known qualitative and quantitative solubility information.

Solvent	Solubility	Temperature (°C)	Reference
Water	Very slightly soluble (0.71 g/L)	25	[7]
Ethanol	Good solubility	Not specified	[3]
Methanol	Good solubility	Not specified	[3]
Diethyl Ether	Good solubility	Not specified	[3]
Dichloromethane	Soluble	Not specified	[8]
Acetone	Soluble	Not specified	[8]
Dimethyl Sulfoxide (DMSO)	Miscible	Not specified	[9]

Note: "Good solubility" and "soluble" are qualitative descriptions found in the literature. For precise applications, experimental determination of solubility is recommended.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of **3'-Methoxypropiofenone** solubility in an organic solvent at a specified temperature. This protocol is adapted from general methods for determining the solubility of organic compounds.

Objective: To quantify the solubility of **3'-Methoxypropiofenone** in a selected organic solvent (e.g., ethanol) at a constant temperature.

Materials:

- **3'-Methoxypropiofenone** (high purity)
- Selected organic solvent (analytical grade)
- Constant temperature water bath or incubator
- Calibrated analytical balance
- Vials with screw caps
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed evaporation dishes
- Vacuum oven

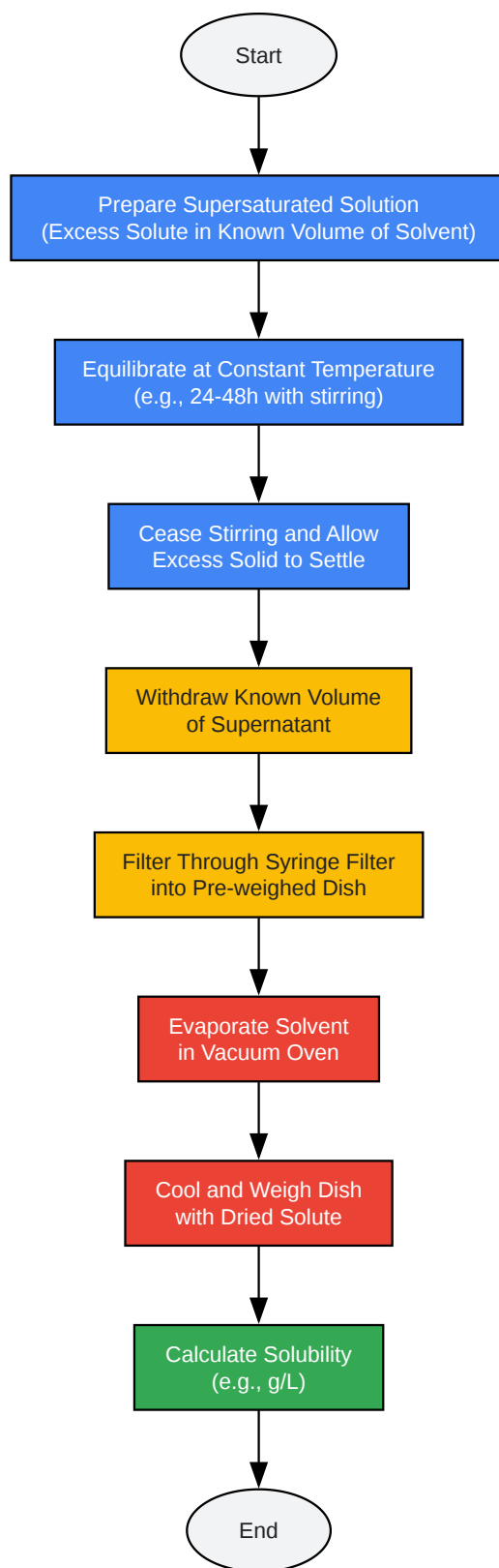
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **3'-Methoxypropiofenone** to a series of vials.
 - Pipette a precise volume (e.g., 5.00 mL) of the chosen organic solvent into each vial.
 - Securely cap the vials and place them in a constant temperature bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).

- Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous stirring to ensure saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, cease stirring and allow the excess solid to settle.
 - Carefully draw a known volume (e.g., 2.00 mL) of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.
 - Immediately attach a syringe filter to the syringe and dispense the filtered solution into a pre-weighed evaporation dish.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the solute (e.g., 40-50 °C).
 - Once the solvent has completely evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the evaporation dish containing the dried **3'-Methoxypropioophenone** on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **3'-Methoxypropioophenone** by subtracting the initial weight of the empty evaporation dish from the final weight.
 - Determine the solubility in grams per liter (g/L) or other desired units using the mass of the solute and the volume of the solvent aliquot taken.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3'-Methoxypropioophenone**.



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References

- 1. www1.udel.edu [www1.udel.edu]
- 2. chemicalbull.com [chemicalbull.com]
- 3. benchchem.com [benchchem.com]
- 4. 3'-Methoxypropiophenone | C₁₀H₁₂O₂ | CID 584765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. chembk.com [chembk.com]
- 7. 3'-Methoxypropiophenone | CAS#:37951-49-8 | Chemsrcc [chemsrc.com]
- 8. echemi.com [echemi.com]
- 9. 3-Methoxyphenylacetone, 97% | Fisher Scientific [fishersci.ca]
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